

Section 1: Chemical Identity and Physical Properties

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Compound of Interest

Compound Name: *Boc-D-glu-oet dcha*

CAS No.: 449171-15-7

Cat. No.: B558527

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Boc-D-glu-oet dcha is the dicyclohexylammonium (DCHA) salt of the α -ethyl ester of N-Boc-protected D-glutamic acid. The DCHA salt form is often preferred as it typically yields a stable, crystalline solid that is easier to handle and purify compared to the free acid.

It is crucial to note that there can be ambiguity in CAS numbers for such specialized reagents. Researchers should always verify the identity of the compound with the supplier's documentation. For the purpose of this guide, we will reference the most commonly cited information.

Table 1: Physicochemical Properties of **Boc-D-glu-oet dcha**

Property	Value	Source
Chemical Name	(4S)-4-[[tert-butoxy)carbonyl]amino}-5-ethoxy-5-oxopentanoic acid;dicyclohexylamine	[1]
Synonyms	Boc-Glu-OEt DCHA, Boc-L-Glutamic Acid Ethyl Ester	[1]
CAS Number	449171-15-7 / 86938-17-2	[2][3]
Molecular Formula	C12H21NO6 (Free Acid)	[2]
Molecular Weight	275.3 g/mol (Free Acid)	[2]
Appearance	Solid	N/A
Storage Temperature	2-8°C	[1]

Section 2: Hazard Identification and Risk Assessment

While specific toxicological data for **Boc-D-glu-oet dcha** is limited, a robust safety assessment can be conducted by analyzing the hazards of its constituent parts and related chemical structures. The primary hazards are associated with irritation and potential harm if ingested or inhaled.

The Safety Data Sheet for the closely related N-Boc-L-glutamic acid classifies it with the following hazards.[4] It is prudent to assume **Boc-D-glu-oet dcha** carries similar risks.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation

The dicyclohexylamine component is known for its strong, ammoniacal odor and can be corrosive.[5] Therefore, handling should always be performed in a well-ventilated area to avoid inhalation of any dust or vapors.

Section 3: Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety involves a combination of proper engineering controls and appropriate personal protective equipment. The causality is clear: minimizing exposure is the most effective way to prevent adverse health effects.

Engineering Controls

- Ventilation: All handling of solid **Boc-D-glu-oet dcha** and its solutions should be conducted within a certified chemical fume hood. This is the primary defense against inhaling dust particles or vapors.
- Static Control: While not highly explosive, fine chemical dust can pose an explosion risk. Use non-sparking tools and prevent electrostatic discharge.[2]

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the potential routes of exposure: inhalation, skin contact, and eye contact.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Safety goggles or a face shield.	Protects against accidental splashes and airborne dust particles causing serious eye irritation. Conforms to OSHA 29 CFR 1910.133 or European Standard EN166.[6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact which can cause irritation.[7] Always inspect gloves before use and change them frequently.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not required if handled in a fume hood.	A NIOSH-approved respirator may be necessary for large spills or if engineering controls fail.[8][9]

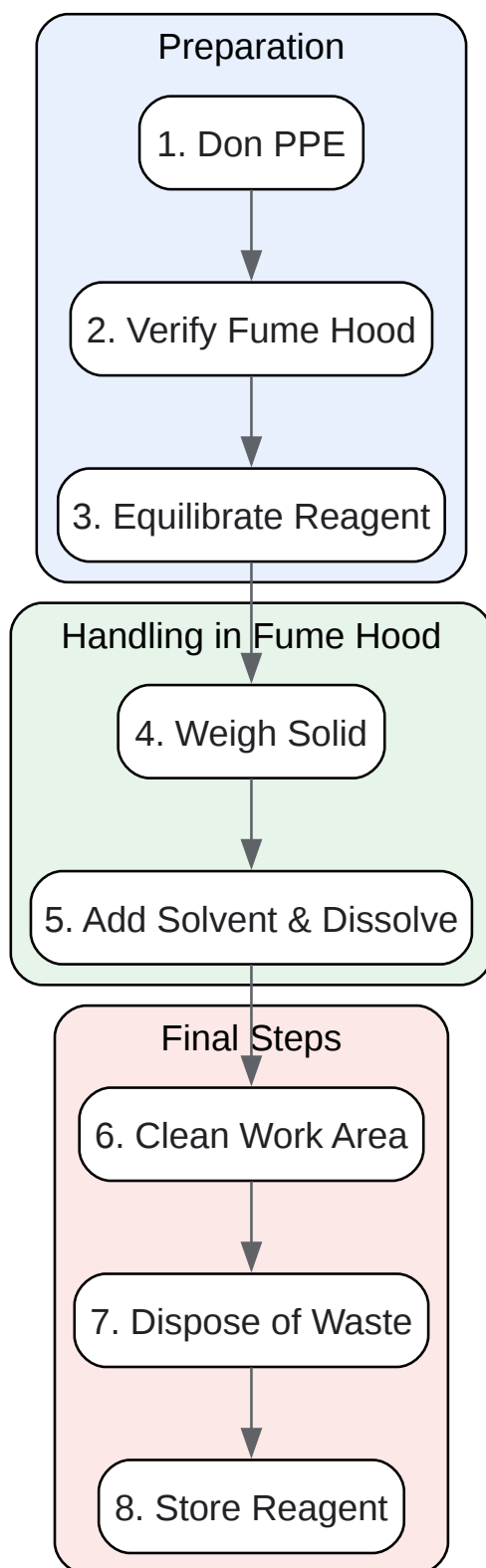
Experimental Workflow: Weighing and Solubilizing

The following protocol outlines the standard procedure for safely handling the solid reagent.

Step-by-Step Protocol:

- **Preparation:** Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is operational.
- **Equilibration:** Allow the reagent container to equilibrate to room temperature before opening. This prevents condensation of atmospheric moisture, which could affect reagent stability.
- **Weighing:** Carefully transfer the desired amount of the solid to a tared weigh boat or vial using a clean spatula. Avoid creating dust. Perform this task deep within the fume hood.
- **Solubilization:** Add the solvent to the vessel containing the weighed solid. Cap the vessel and mix by gentle swirling or vortexing until fully dissolved.

- Cleanup: Clean any residual solid from the spatula and weighing area with a damp cloth (using a compatible solvent). Dispose of all contaminated materials as hazardous waste.
- Storage: Tightly seal the main reagent container and return it to the recommended storage conditions (2-8°C).^[1]



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Caption: Safe handling workflow for **Boc-D-glu-oet dcha**.

Section 4: Storage and Stability

Proper storage is critical for maintaining the chemical integrity of **Boc-D-glu-oet dcha**.

- Temperature: Store refrigerated at 2-8°C.[1]
- Atmosphere: Keep the container tightly sealed to protect from moisture and air.
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids, which could degrade the Boc protecting group or the DCHA salt.[5]

Section 5: Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is essential.

First-Aid Measures

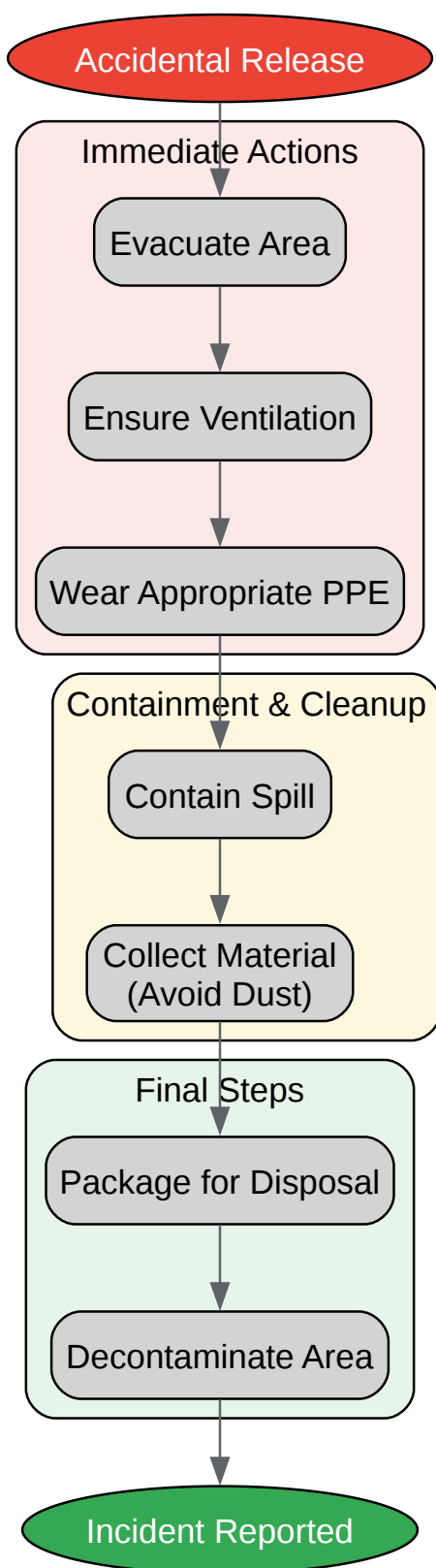
These measures are based on the available Safety Data Sheet.[2]

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor.[2]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[2]

Accidental Release Measures

- Evacuate: Keep unnecessary personnel away from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2]

- Collect: Carefully sweep or scoop up the spilled solid material, avoiding dust formation. Place it into a suitable, labeled, and closed container for disposal.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.



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Caption: Emergency response workflow for an accidental spill.

Section 6: Waste Disposal

Chemical waste must be managed in a way that ensures environmental and personal safety. The disposal procedure for **Boc-D-glu-oet dcha** should align with institutional and local regulations for hazardous chemical waste.

Step-by-Step Disposal Protocol:

- Segregation: Collect all waste materials contaminated with **Boc-D-glu-oet dcha** (e.g., unused reagent, contaminated gloves, weigh boats, paper towels) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Labeling: The waste container label must include:
 - The words "Hazardous Waste"
 - The full chemical name: N- α -(tert-Butoxycarbonyl)-D-glutamic acid- α -ethyl ester dicyclohexylammonium salt
 - The associated hazards (e.g., Irritant, Harmful if Swallowed)
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by Environmental Health and Safety (EHS) personnel.
- Documentation: Maintain accurate records of the waste generated as required by your institution.

Never dispose of **Boc-D-glu-oet dcha** by flushing it down the drain or mixing it with general laboratory trash.

Conclusion

The safe and effective use of **Boc-D-glu-oet dcha** in a research setting is predicated on a foundation of knowledge and adherence to established safety protocols. By understanding its chemical properties, recognizing its potential hazards, and consistently applying the handling, storage, and emergency procedures outlined in this guide, researchers can minimize risks and ensure both personal safety and the integrity of their scientific work.

References

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